

Application Notes and Protocols for Modulating Plant Architecture with (2R,3S)-Brassinazole

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Compound of Interest

Compound Name: (2R,3S)-Brassinazole

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Abstract

Brassinosteroids (BRs) are a class of essential steroid phytohormones that regulate a wide array of physiological and developmental processes in plants, including cell elongation, division, and differentiation, which collectively determine plant architecture.[1][2][3] **(2R,3S)-Brassinazole** (Brz) is a potent and specific inhibitor of brassinosteroid biosynthesis.[4][5][6] By blocking the production of endogenous BRs, Brassinazole application induces a phenotype characteristic of BR-deficient mutants, making it an invaluable chemical tool for studying BR functions and for modulating plant architecture for research or agricultural purposes.[5][7] These notes provide an overview of Brassinazole's mechanism of action, its effects on plant morphology, and detailed protocols for its application.

Mechanism of Action: Inhibition of Brassinosteroid Biosynthesis

Brassinazole is a triazole-type compound that specifically inhibits cytochrome P450 monooxygenases involved in the BR biosynthesis pathway.[7][8] Its primary target is the DWF4 enzyme, a C-22 hydroxylase, which catalyzes multiple steps in the pathway.[8][9] This inhibition leads to a significant reduction in the levels of bioactive brassinosteroids, such as castasterone and brassinolide.[9][10] The resulting BR deficiency disrupts the downstream signaling cascade, which normally involves the perception of BRs by the cell surface receptor BRI1,

[illegible]

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Plant Species	Organ	Brassinazole Conc. (µM)	Effect (% of Control)	Reference
Arabidopsis thaliana (dark-grown)	Hypocotyl	0.1	~85%	[7]
Arabidopsis thaliana (dark-grown)	Hypocotyl	0.5	~30%	[7]
Arabidopsis thaliana (dark-grown)	Hypocotyl	1.0	~15%	[7]
Arabidopsis thaliana (light-grown)	Hypocotyl	1.0	~70%	[13]
Arabidopsis thaliana (light-grown)	Root	1.0	~45%	[13]
Lepidium sativum (cress)	Hypocotyl	1.0	~40%	[7]
Lepidium sativum (cress)	Hypocotyl	10.0	~40%	[7]
Hordeum vulgare (barley)	Root	5.0 - 50.0	Dose-dependent inhibition	[8]

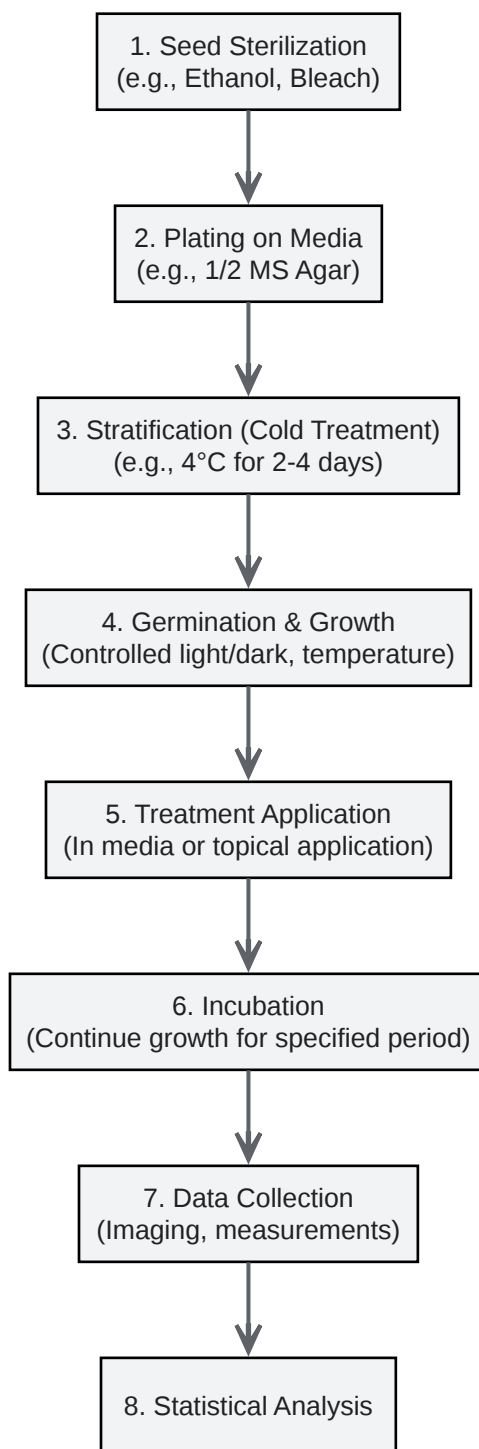
| Pisum sativum (pea) | Shoot & Root | Not specified | Growth retardation [[10] |

Table 2: Effect of Brassinazole on Leaf Morphology

Plant Species	Parameter	Brassinazole Conc. (μM)	Observed Effect	Reference
Arabidopsis thaliana	Morphology	> 1.0	Dwarfism, downward curling, dark green leaves	[5] [7]
Lepidium sativum (cress)	Morphology	5.0	Dwarfism, downward curling, dark green leaves	[6] [14]
Hordeum vulgare (barley)	Lamina Joint Angle	5.0 - 50.0	Dose-dependent decrease (straighter angle)	[8]

| Oryza sativa (rice) | Lamina Joint Bending | 10.0 | Restored wild-type phenotype in slg-D mutant | [\[15\]](#) |

Experimental Protocols



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